

# Best practices for long-term storage of GW-870086

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## Compound of Interest

Compound Name: GW-870086

Cat. No.: B1672549

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## Technical Support Center: GW-870086

This technical support center provides best practices, troubleshooting guides, and frequently asked questions (FAQs) for the long-term storage of **GW-870086**, a glucocorticoid receptor agonist.<sup>[1]</sup><sup>[2]</sup> Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

## Best Practices for Long-Term Storage

Proper storage is critical for preserving the stability and shelf-life of **GW-870086**.<sup>[3]</sup> Key considerations include temperature, light exposure, and handling procedures.

## Storage Conditions Summary

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	Store in a dry, dark place. <a href="#">[1]</a> <a href="#">[4]</a>
4°C	Up to 2 years	For shorter-term storage. <a href="#">[1]</a> <a href="#">[4]</a>	
In Solvent	-80°C	Up to 6 months	Recommended for long-term archival storage of stock solutions. <a href="#">[1]</a> <a href="#">[5]</a>
-20°C	Up to 1 month	Suitable for working stock solutions. <a href="#">[1]</a> <a href="#">[6]</a>	

Note: Always refer to the Certificate of Analysis (CofA) and Safety Data Sheet (SDS) provided by the supplier for the most specific and up-to-date information.[\[7\]](#)[\[8\]](#)

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **GW-870086**?

A1: **GW-870086** is soluble in DMSO ( $\geq 10$  mM).[\[1\]](#)[\[9\]](#) For long-term storage, it is advisable to use anhydrous DMSO to prevent degradation from moisture, especially during freeze-thaw cycles.[\[10\]](#)

Q2: How can I avoid repeated freeze-thaw cycles?

A2: To avoid the detrimental effects of repeated freezing and thawing, it is highly recommended to aliquot the stock solution into single-use volumes.[\[5\]](#)[\[6\]](#) This practice ensures that the main stock remains frozen and stable while you work with smaller, individual aliquots.

Q3: My vial of powdered **GW-870086** arrived at room temperature. Is it still viable?

A3: Yes, small molecule compounds like **GW-870086** are generally stable for the duration of shipping at ambient temperatures.[\[6\]](#) Upon receipt, you should immediately transfer the

compound to the recommended long-term storage conditions as indicated on the product's technical data sheet.[\[6\]](#)

Q4: How should I handle the powdered form of **GW-870086**?

A4: When handling the powdered compound, especially in small quantities, it's important to be aware that the powder may coat the walls or bottom of the vial and may not be easily visible.[\[6\]](#) When preparing a stock solution, ensure the solvent comes into contact with all interior surfaces of the vial to dissolve all of the compound.[\[6\]](#) Always use personal protective equipment (PPE), such as gloves, a lab coat, and protective eyewear, in a well-ventilated area.[\[11\]](#)

Q5: Are there specific light conditions I should be aware of for storing **GW-870086**?

A5: While specific photostability data for **GW-870086** is not readily available, it is a general best practice to store research chemicals, particularly those in solution, protected from light.[\[7\]](#)[\[8\]](#) Using amber or opaque vials will help prevent potential photodegradation.[\[8\]](#)

## Troubleshooting Guide

This guide addresses potential issues you might encounter related to the storage and handling of **GW-870086**.

Issue 1: Diminished or inconsistent activity of the compound in experiments.

This could be a sign of compound degradation.



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Caption: Troubleshooting workflow for inconsistent results.

Issue 2: Precipitate observed in the stock solution after thawing.

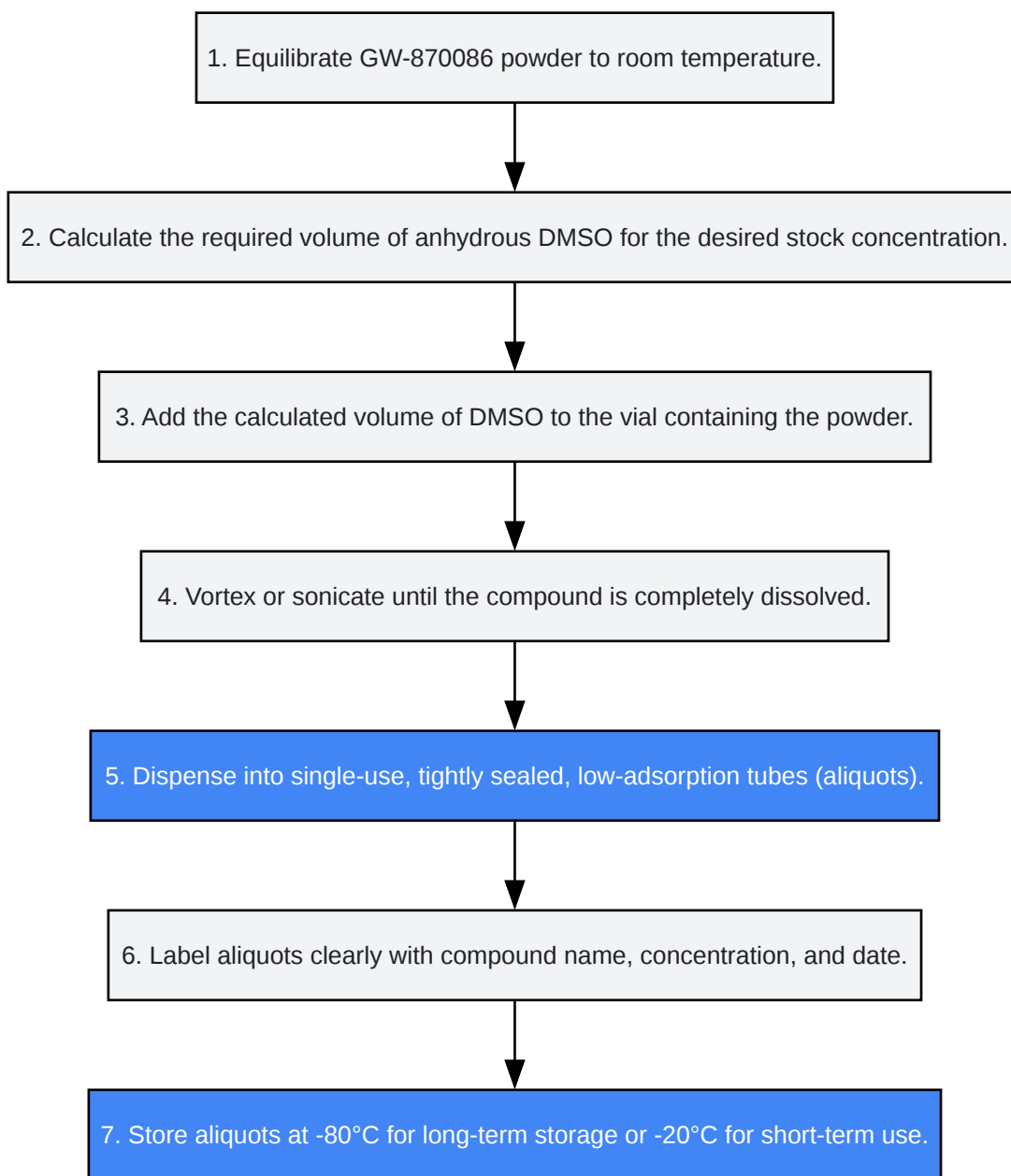
This may indicate that the compound has come out of solution.

- Potential Cause: The solubility of the compound may be lower at colder temperatures, or the solvent may have evaporated, increasing the concentration.
- Troubleshooting Steps:
  - Gently warm the vial to 37°C and vortex or sonicate the solution to try and redissolve the precipitate.[\[10\]](#)
  - If the precipitate does not redissolve, it may be necessary to discard the aliquot and use a fresh one.
  - When preparing new stock solutions, ensure the compound is fully dissolved before freezing.

## Experimental Protocols

### Protocol for Preparation of GW-870086 Stock Solution and Aliquots

This protocol outlines the steps for preparing a stable, long-term stock solution of **GW-870086**.



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Caption: Workflow for preparing **GW-870086** stock solutions.

## Protocol for Assessing the Stability of **GW-870086** in Solution

If you suspect degradation of your **GW-870086** stock solution, you can assess its stability using High-Performance Liquid Chromatography (HPLC).

- Sample Preparation:
  - Thaw a suspect aliquot of your **GW-870086** stock solution.
  - Prepare a fresh solution of **GW-870086** from powder at the same concentration to serve as a control.
- HPLC Analysis:
  - Analyze both the suspect and control samples via a validated HPLC method. A reverse-phase C18 column is often a good starting point for small molecules.
  - The mobile phase will need to be optimized but could consist of a gradient of acetonitrile and water with a small amount of formic acid.
  - Detection can be performed using a UV detector at a wavelength appropriate for **GW-870086**.
- Data Interpretation:
  - Compare the chromatograms of the suspect and control samples.
  - A significant decrease in the peak area of the main compound in the suspect sample compared to the control suggests degradation.
  - The appearance of new peaks in the suspect sample's chromatogram can indicate the presence of degradation products.

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## References

- 1. abmole.com [abmole.com]
- 2. bocsci.com [bocsci.com]

- 3. apolloscientific.co.uk [apolloscientific.co.uk]
- 4. GW-870086|CAS 827319-43-7|sun-shinechem.com | Sun-shinechem [sun-shinechem.com]
- 5. benchchem.com [benchchem.com]
- 6. captivatebio.com [captivatebio.com]
- 7. globalchemicalsdepot.com [globalchemicalsdepot.com]
- 8. globalresearchchem.com [globalresearchchem.com]
- 9. caymanchem.com [caymanchem.com]
- 10. benchchem.com [benchchem.com]
- 11. maxedoutcompounds.com [maxedoutcompounds.com]
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